

IUPAC name and CAS number for cyclohexyl heptanoate

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Compound of Interest

Compound Name: Cyclohexyl heptanoate

Cat. No.: B15348195

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Cyclohexyl Heptanoate: A Technical Overview

This technical guide provides a comprehensive overview of **cyclohexyl heptanoate**, including its chemical identity, physicochemical properties, synthesis, and analytical methodologies. This document is intended for researchers, scientists, and professionals in drug development and related fields who require detailed information on this compound.

Chemical Identity and Nomenclature

IUPAC Name: **Cyclohexyl heptanoate**^[1]

Synonyms: Heptanoic acid, cyclohexyl ester

CAS Number: A specific, confirmed CAS Registry Number for **cyclohexyl heptanoate** is not readily available in major chemical databases. It is important to distinguish it from the isomeric compound hexyl heptanoate, which has the CAS Number 1119-06-8. The absence of a dedicated CAS number for **cyclohexyl heptanoate** suggests it is a less common or less commercially available chemical.

Chemical Formula: C₁₃H₂₄O₂^[1]

Molecular Weight: 212.3285 g/mol ^[1]

Physicochemical Properties

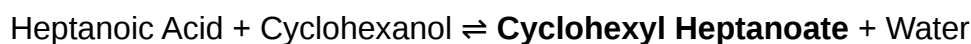
Quantitative data for **cyclohexyl heptanoate** is not extensively reported. The following table summarizes its known and estimated properties. Properties for similar cycloalkyl alkanoates are included for comparison, highlighting expected trends.^{[2][3]}

Property	Value (Cyclohexyl Heptanoate)	Notes
Molecular Formula	C ₁₃ H ₂₄ O ₂	^[1]
Molecular Weight	212.3285 g/mol	^[1]
Appearance	Colorless liquid	Estimated, typical for similar esters.
Boiling Point	Higher than linear alkanoates of similar molecular weight due to the cyclic moiety.	Cycloalkanes have higher boiling points than their acyclic counterparts. ^[3]
Solubility	Sparingly soluble in water; soluble in organic solvents.	Esters can act as hydrogen bond acceptors with water, but solubility decreases with increasing hydrocarbon chain length. ^[2]
Density	Expected to be slightly less than 1 g/mL.	Cycloalkanes generally have higher densities than their corresponding linear alkanes. ^[3]

Synthesis Protocol: Fischer Esterification

A standard method for the synthesis of **cyclohexyl heptanoate** is the Fischer esterification of heptanoic acid with cyclohexanol, using a strong acid catalyst.

Reaction:



Materials:

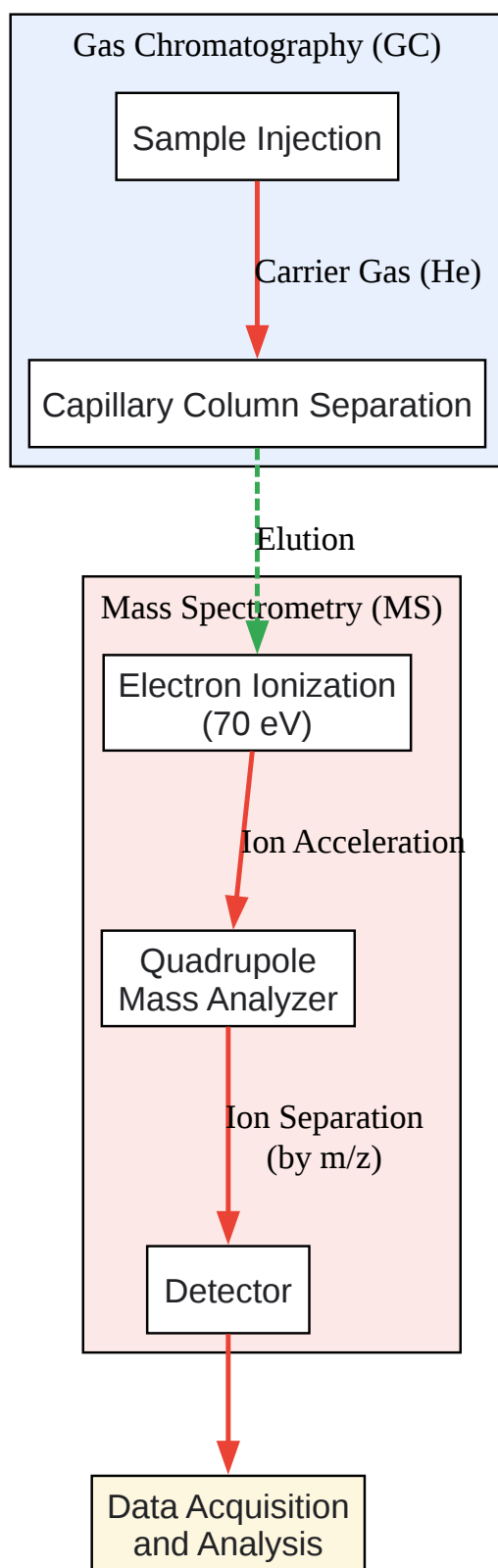
- Heptanoic acid
- Cyclohexanol
- Concentrated sulfuric acid (catalyst)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, combine equimolar amounts of heptanoic acid and cyclohexanol in toluene.
- Add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total molar amount of reactants).
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene.
- Continue the reaction until no more water is collected, indicating the reaction is complete.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **cyclohexyl heptanoate**.
- The product can be further purified by vacuum distillation.





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